

1-Ethoxypent-1-ene chemical identification and identifiers

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Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

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Chemical Identification and Properties

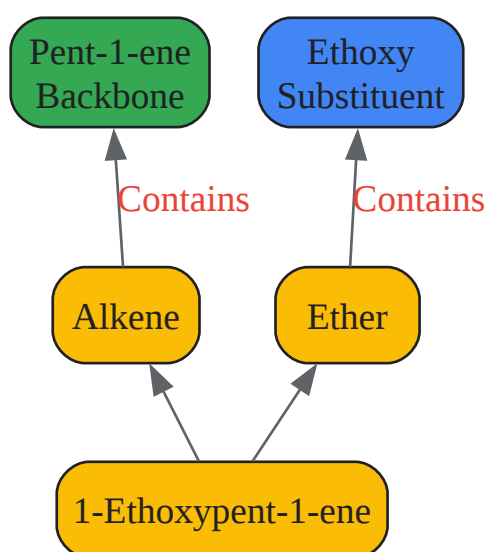
The table below summarizes the core identifiers and calculated physical properties for **1-Ethoxypent-1-ene**.

Property Type	Value / Identifier
IUPAC Name	1-Ethoxypent-1-ene [1]
Other Names	1-Ethoxy-1-pentene [1]
CAS Registry Number	5909-75-1 [1]
Molecular Formula	C ₇ H ₁₄ O [1]
Average Molecular Weight	114.19 g/mol [1]
Exact Mass	114.10446 g/mol [1]
Canonical SMILES	CCCC=COCC [1]
InChI Key	CAZZAKUBLDUZNK-UHFFFAOYSA-N [1]
Hydrogen Bond Donor Count	0 [1]

Property Type	Value / Identifier
Hydrogen Bond Acceptor Count	1 [1]

Structural Analysis

The SMILES notation CCCC=COCC reveals the structure: a pent-1-ene chain (CCCC=C) attached to an ethoxy group (-OCC) at the first carbon of the alkene.



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*Diagram: The primary functional groups in **1-Ethoxypent-1-ene** are the terminal alkene (from the pent-1-ene backbone) and the ether group (from the ethoxy substituent).*

Important Chemical Distinctions

It is crucial to differentiate **1-Ethoxypent-1-ene** from other similarly named compounds:

- **1-ETHOXPENTANE (CAS 17952-11-3)**: This is a **saturated ether**, meaning it lacks a double bond [2].
- **5-ETHOXY-1-PENTENE (CAS Not in results)**: This is a structural isomer where the ethoxy group is at the end of the chain, far from the double bond [3].

- **PENT-1-ENE (CAS 109-67-1):** This is the hydrocarbon backbone of the molecule without the ethoxy group [4] [5].

Guide for Researchers

For scientists in drug development, here are the key steps for identification and sourcing:

- **Confirm Identity:** Use the **CAS Number 5909-75-1** for ordering and database searches to avoid confusion with isomers [1]
- **Source the Compound:** This chemical is listed as available for purchase from specialty chemical suppliers for research purposes [1]
- **Plan Synthesis:** Consider synthesis from pent-1-ene or pent-1-en-1-ol precursors using Williamson ether synthesis or other O-alkylation strategies

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References

1. 5909-75- CAS -Ethoxy- 1 -pentene - Alfa Chemistry 1 1 [alfa-chemistry.com]
2. -ETHOXPENTANE | 17952-11-3 [chemicalbook.com]
3. 5-Ethoxy- -pentene | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
4. Pent- 1 - ene | CAS#:109-67- 1 | Chemsrsc [chemsrc.com]
5. pent- 1 - ene : 109-67- CAS related... | chemsrc Number 1 [chemsrc.com]

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